

# CAS number and molecular weight of Ginkgolide A standard

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ginkgolide A (Standard)

Cat. No.: B15620150

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## An In-Depth Technical Guide to Ginkgolide A

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Ginkgolide A, a bioactive terpene trilactone isolated from the leaves of the Ginkgo biloba tree. This document details its chemical properties, pharmacological activities, and the molecular mechanisms underlying its effects, with a focus on its antagonistic actions on neurotransmitter and inflammatory pathways.

## Core Properties of Ginkgolide A

Ginkgolide A is a complex diterpenoid lactone with a unique cage-like molecular structure.<sup>[1][2]</sup> Its rigid framework is responsible for its specific interactions with biological targets.

Property	Value	Source
CAS Number	15291-75-5	[3][4][5][6][7]
Molecular Formula	C <sub>20</sub> H <sub>24</sub> O <sub>9</sub>	[3][4][5][6]
Molecular Weight	408.40 g/mol	[3][4][6][7][8]
IUPAC Name	(1R,3R,6R,7S,8S,10R,11S,13S,16S,17R)-8-tert-butyl-6,17-dihydroxy-16-methyl-2,4,14,19-tetraoxahexacyclo[8.7.2.0 <sup>1</sup> , <sup>11</sup> .0 <sup>3</sup> , <sup>7</sup> .0 <sup>7</sup> , <sup>11</sup> .0 <sup>13</sup> , <sup>17</sup> ]nonadecane-5,15,18-trione	[3]
Synonyms	BN-52020	[1][4][8]
Appearance	White crystalline solid	[6]
Melting Point	>300 °C	[9]
Storage Temperature	-20 °C	[5][9]

## Pharmacological Profile and Mechanism of Action

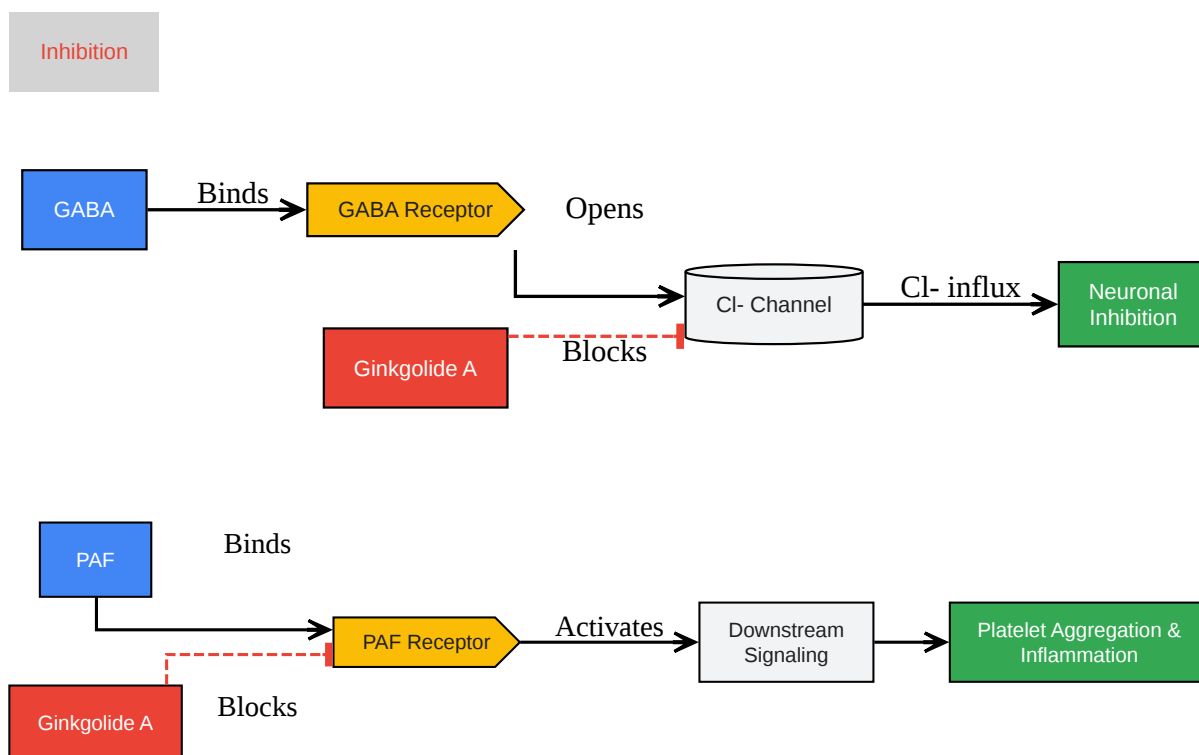
Ginkgolide A exhibits a range of biological activities, primarily acting as an antagonist at specific receptor sites. Its most well-documented effects are on the central nervous system and in inflammatory processes.

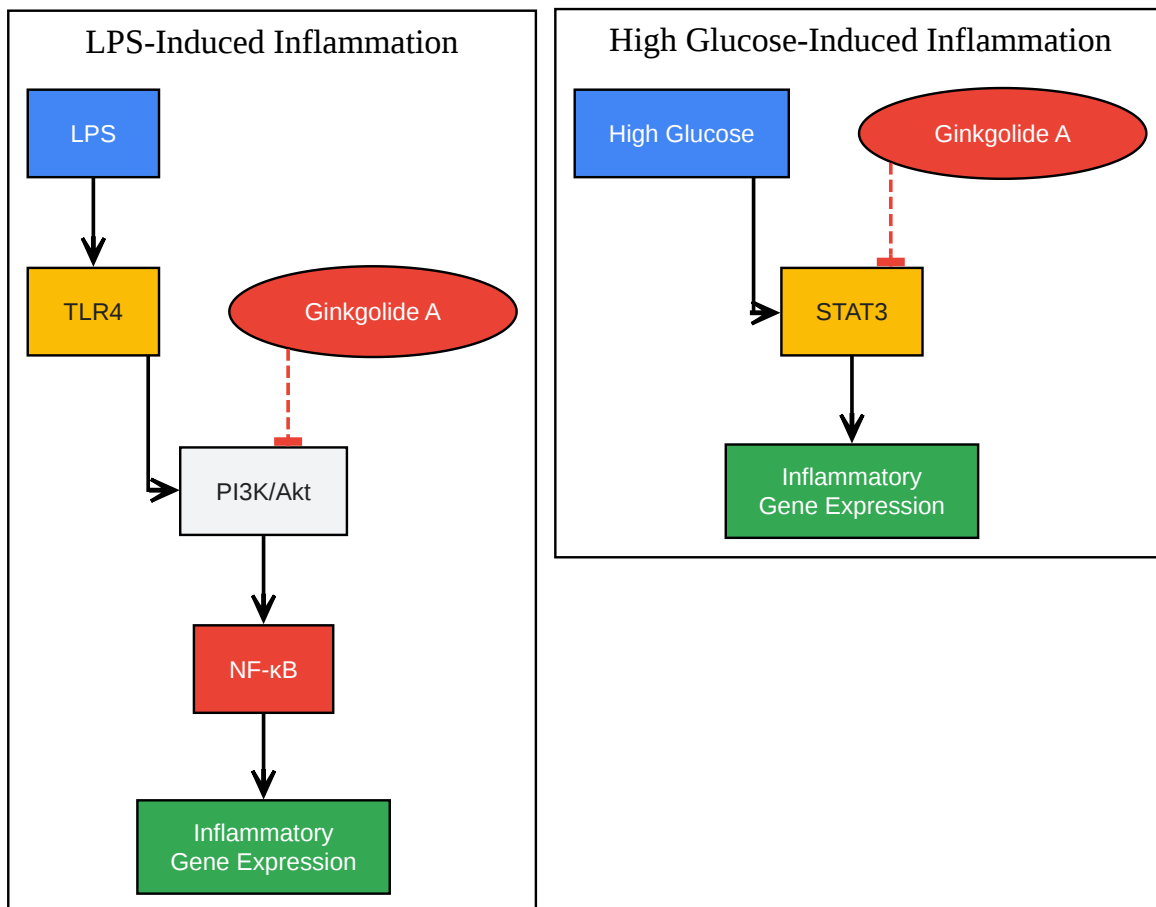
### Antagonism of GABAergic Neurotransmission

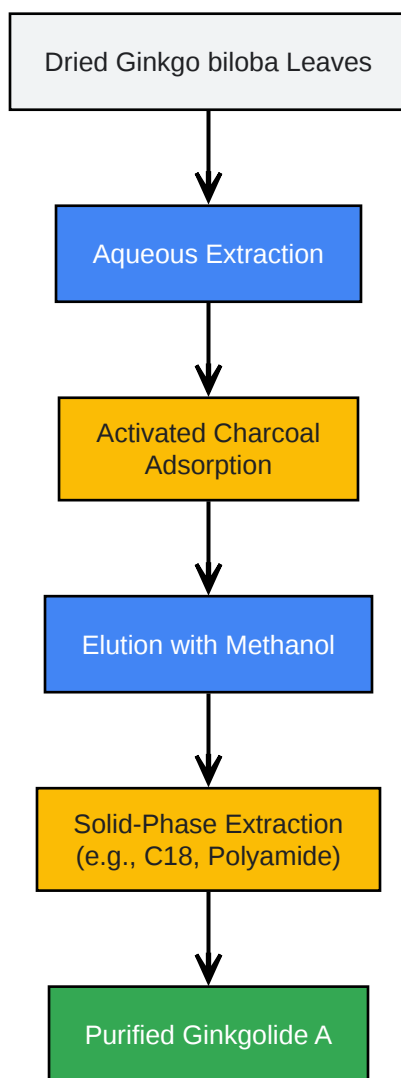
Ginkgolide A functions as a non-competitive antagonist of γ-aminobutyric acid (GABA) receptors, particularly the GABAA and GABAC subtypes.[3][4][10] This antagonism is believed to underlie some of its neurological effects.

- Mechanism: Ginkgolide A is thought to bind within the ion channel pore of the GABA receptor, allosterically inhibiting the flow of chloride ions and thereby reducing the inhibitory effect of GABA.[3] This action is similar to that of the known GABA receptor antagonist, picrotoxin.[4]

- Significance: The modulation of GABAergic signaling suggests potential applications for Ginkgolide A in conditions characterized by excessive inhibitory neurotransmission. Studies have indicated an anxiolytic-like effect of Ginkgo biloba extract, with Ginkgolide A being a key contributor to this activity.[\[11\]](#)







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- To cite this document: BenchChem. [CAS number and molecular weight of Ginkgolide A standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620150#cas-number-and-molecular-weight-of-ginkgolide-a-standard]

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